

Technical Guide: Chemical Properties and Applications of Mal-EGGGG-PEG8-amide-bis(deoxyglucitol)

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Compound of Interest

Compound Name: *Mal-EGGGG-PEG8-amide-bis(deoxyglucitol)*

Cat. No.: *B12393823*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and potential applications of **Mal-EGGGG-PEG8-amide-bis(deoxyglucitol)**, a heterobifunctional linker commonly utilized in the development of Antibody-Drug Conjugates (ADCs).

Core Chemical Properties

Mal-EGGGG-PEG8-amide-bis(deoxyglucitol) is a complex molecule designed for bioconjugation. It features a maleimide group for covalent attachment to thiol-containing molecules like antibodies, a hydrophilic polyethylene glycol (PEG) spacer to improve solubility and pharmacokinetic properties, a peptide sequence (EGGGG) that can serve as a cleavage site, and a bis(deoxyglucitol) amide moiety that further enhances hydrophilicity.

Quantitative Data Summary

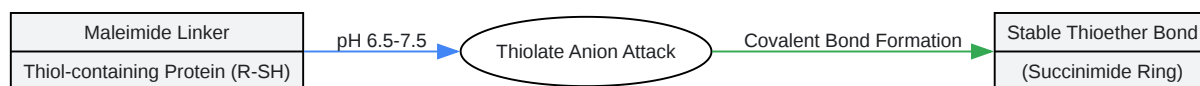
The following table summarizes the key computed and experimentally observed properties of **Mal-EGGGG-PEG8-amide-bis(deoxyglucitol)**.

| Property | Value | Source(s) |
|------------------------------|--|-----------|
| Identifier Information | | |
| IUPAC Name | (4S)-5-[[[2-[[[2-[[[2-[[2-[2-[2-[2-[2-[2-[2-[2-[3-[[[(2S)-1,5-dioxo-1,5-bis[[[(2S,3R,4R,5R)-2,3,4,5,6-pentahydroxyhexyl]amino]pentan-2-yl]amino]-3-oxopropoxy]ethoxy]ethoxy]ethoxy]ethoxy]ethoxy]ethoxy]ethylamino]-2-oxoethyl]amino]-2-oxoethyl]amino]-2-oxoethyl]amino]-2-oxoethyl]amino]-4-[[[2-(2,5-dioxopyrrol-1-yl)acetyl]amino]-5-oxopentanoic acid | [1] |
| CAS Number | 2360920-01-8 | [2][3][4] |
| Molecular Formula | C ₅₅ H ₉₄ N ₁₀ O ₃₁ | [1][2][3] |
| Physical Properties | | |
| Molecular Weight | 1391.38 g/mol | [2][4] |
| Exact Mass | 1390.6086462 Da | [1] |
| Monoisotopic Mass | 1390.6086462 Da | [1] |
| Appearance | White to off-white solid | [2] |
| Chemical Properties | | |
| Hydrogen Bond Donor Count | 21 | [1] |
| Hydrogen Bond Acceptor Count | 35 | [1] |
| Rotatable Bond Count | 69 | [1] |

| | | |
|--------------------------------|---|-----|
| Topological Polar Surface Area | 613 Å ² | [1] |
| XLogP3 | -13.8 | [1] |
| Handling & Storage | | |
| Storage Conditions | -20°C, protect from light, stored under nitrogen | [2] |
| Purity (LCMS) | 99.61% | [2] |

Core Reactivity and Mechanism

The primary utility of this molecule stems from the reactivity of the maleimide group. Maleimides react specifically with sulfhydryl (thiol) groups, such as those on cysteine residues of antibodies, via a Michael addition reaction. This reaction is highly efficient within a pH range of 6.5-7.5 and results in a stable thioether bond, covalently linking the molecule to the target protein.[5][6][7][8]



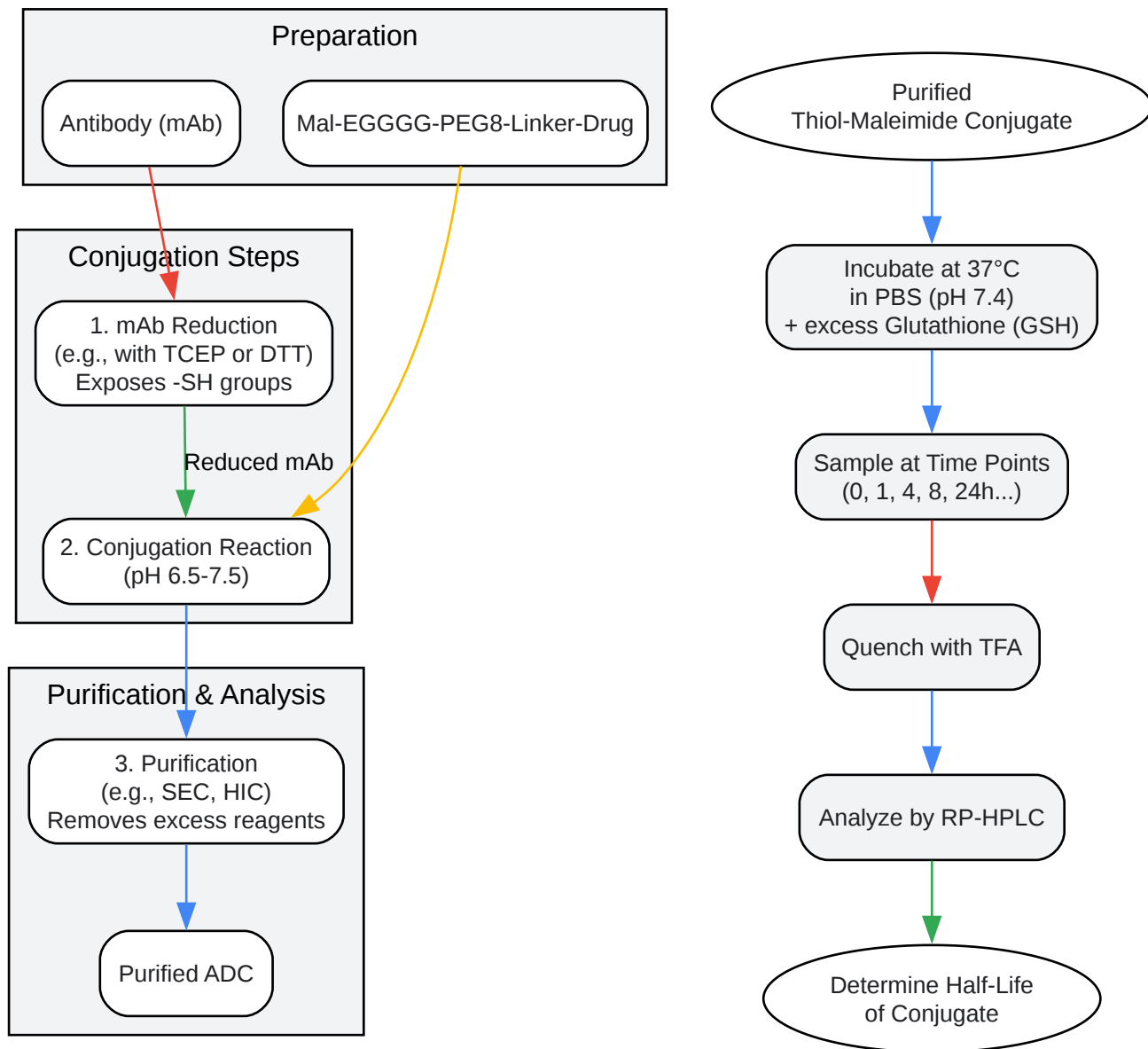
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Figure 1: Maleimide-Thiol Conjugation Mechanism.

Application in Antibody-Drug Conjugate (ADC) Development

This linker is classified as a cleavable ADC linker.[3][9] In a typical workflow, an antibody's interchain disulfide bonds are partially reduced to expose free cysteine residues. The maleimide end of the linker then reacts with these thiols. The other end of the linker is pre-attached to a cytotoxic drug payload. Once the ADC binds to its target cell and is internalized, the linker is designed to be cleaved, releasing the drug.

General ADC Conjugation Workflow



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References

- 1. benchchem.com [benchchem.com]
- 2. broadpharm.com [broadpharm.com]
- 3. Application of a PEG precipitation method for solubility screening: A tool for developing high protein concentration formulations - PMC [pmc.ncbi.nlm.nih.gov]
- 4. peg.bocsci.com [peg.bocsci.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. broadpharm.com [broadpharm.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. adc.bocsci.com [adc.bocsci.com]
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